

Safety and Handling of 2,3-Dichlorobenzotrifluoride: A Technical Guide

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Compound of Interest

Compound Name: 2,3-
DICHLOROBENZOTRIFLUORIDE

Cat. No.: B1294808

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited toxicological and safety data are available for the specific isomer **2,3-dichlorobenzotrifluoride**. This guide therefore includes data from closely related isomers, such as 2,4- and 3,4-dichlorobenzotrifluoride, to provide a comprehensive overview of potential hazards and handling recommendations. All procedures should be conducted with the utmost caution and under the supervision of qualified personnel.

Chemical and Physical Properties

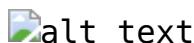
This section summarizes the known physical and chemical properties of **2,3-dichlorobenzotrifluoride**. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	54773-19-2	[1] [2] [3]
Molecular Formula	C7H3Cl2F3	[1] [2]
Molecular Weight	215.00 g/mol	[1]
Appearance	Off-white powder	[cite:]
Melting Point	-26 °C	[1] [4]
Boiling Point	177-179 °C	[1]
Density	1.483 g/cm³	[1]
Flash Point	73.2 °C	[4]
Vapor Pressure	1 mmHg at 25°C	[4]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[4]

Hazard Identification and Classification

While a specific hazard classification for **2,3-dichlorobenzotrifluoride** is not readily available, based on data for its isomers, it should be handled as a substance that can cause severe skin burns and eye damage.

Pictogram:



Signal Word: Danger

Hazard Statements (based on isomers):

- H314: Causes severe skin burns and eye damage.
- May be harmful if swallowed.
- May cause respiratory irritation.

Experimental Protocols for Safety Assessment

To ensure the safe handling of **2,3-dichlorobenzotrifluoride**, a thorough toxicological evaluation is necessary. The following are examples of standardized experimental protocols from the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals that can be employed.[\[5\]](#)[\[6\]](#)[\[7\]](#)

3.1. Acute Oral Toxicity - OECD Test Guideline 423

This method is used to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used with a limited number of animals per step. The substance is administered orally to a group of animals at a defined dose. Observations of effects and mortality are made. Depending on the outcome, a higher or lower dose is administered to another group of animals.
- Animals: Typically, rodents (rats or mice) are used.
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered in a single dose by gavage.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - A necropsy of all animals is performed at the end of the study.
- Endpoint: The acute toxic class (or the LD50 value) is determined.

3.2. Skin Corrosion/Irritation - OECD Test Guideline 431 (In Vitro)

This in vitro test method is used to predict the skin corrosion potential of a chemical.

- Principle: The test utilizes a reconstituted human epidermis model. The test chemical is applied topically to the tissue. The endpoint is the measurement of cell viability using a colorimetric assay (e.g., MTT assay).

- Procedure:
 - The reconstituted human epidermis tissue is pre-incubated.
 - The test chemical is applied to the surface of the tissue for a defined exposure period.
 - After exposure, the tissue is rinsed and incubated with MTT solution.
 - The amount of formazan produced (which is proportional to the number of viable cells) is quantified spectrophotometrically.
- Endpoint: A chemical is classified as corrosive if the cell viability is below a certain threshold after a specific exposure time.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure a safe working environment.

4.1. Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber).
 - Wear a lab coat or chemical-resistant apron.
 - Ensure that safety showers and eyewash stations are readily accessible.
- Respiratory Protection: Use in a well-ventilated area or with a certified respirator if inhalation risk is high.

4.2. Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
- Store at room temperature.[\[4\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures immediately.

5.1. First Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

5.2. Spill Response

- Small Spills:
 - Evacuate the area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert material (e.g., vermiculite, sand).
 - Place the absorbed material in a sealed container for disposal.
 - Clean the spill area with a suitable solvent.
- Large Spills:

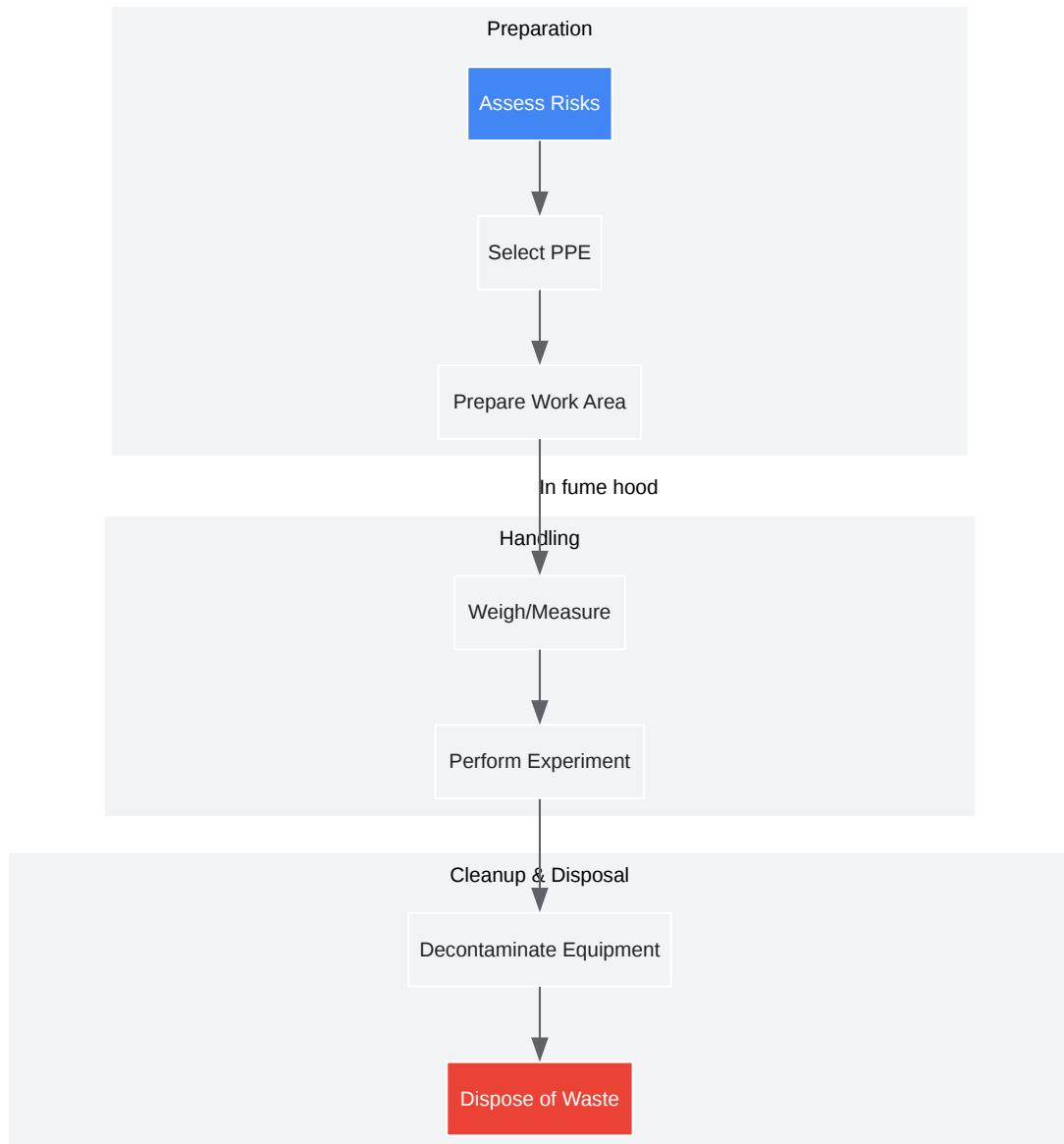
- Evacuate the area and call for emergency assistance.
- Prevent the spill from entering drains or waterways.
- Contain the spill with a dike of inert material.
- Follow the same cleanup procedure as for small spills, using appropriate equipment.

Disposal Considerations

Dispose of **2,3-dichlorobenzotrifluoride** and its containers in accordance with local, regional, and national regulations. Do not dispose of it in the environment.

Visualizations

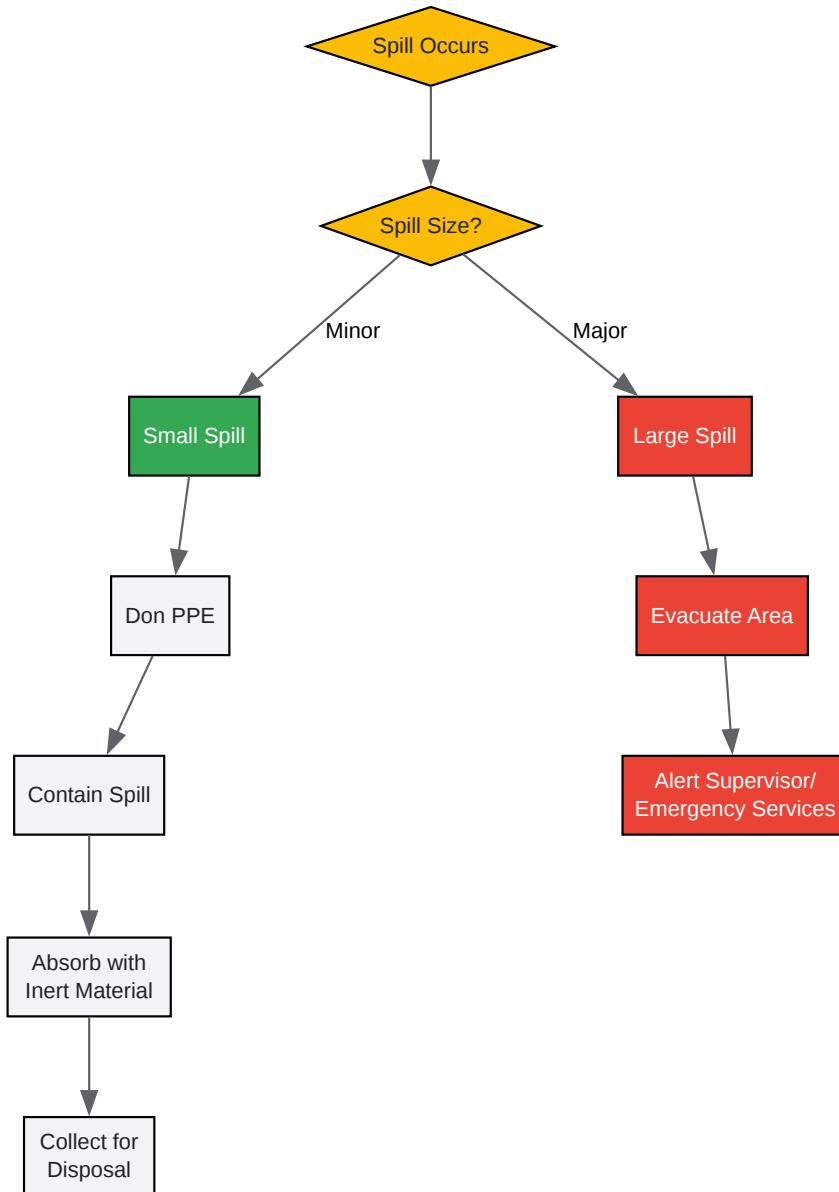
7.1. General Handling Workflow



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Caption: A general workflow for the safe handling of **2,3-dichlorobenzotrifluoride**.

7.2. Emergency Spill Response Logic



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Caption: A decision-making flowchart for responding to a spill of **2,3-dichlorobenzotrifluoride**.

7.3. First Aid Decision Pathway



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Caption: A logical flow diagram for first aid procedures following exposure.

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References

- 1. 2,3-Dichlorobenzotrifluoride CAS#: 54773-19-2 [m.chemicalbook.com]
- 2. 2,3-Dichlorobenzotrifluoride | 54773-19-2 [chemicalbook.com]
- 3. innospk.com [innospk.com]
- 4. lookchem.com [lookchem.com]
- 5. oecd.org [oecd.org]
- 6. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 7. oecd.org [oecd.org]
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